

Application Notes and Protocols: Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate in Suzuki Coupling Reactions

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Compound of Interest

Compound Name: Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate

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These application notes provide a comprehensive overview and detailed protocols for the utilization of **ethyl 2-(hydroxymethyl)cyclopropanecarboxylate** in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. The cyclopropyl motif is a valuable structural element in medicinal chemistry, and its incorporation via robust cross-coupling methodologies is of significant interest in drug discovery and development. These notes offer a proposed pathway for the functionalization of **ethyl 2-(hydroxymethyl)cyclopropanecarboxylate** to enable its use as a versatile building block in the synthesis of complex molecules.

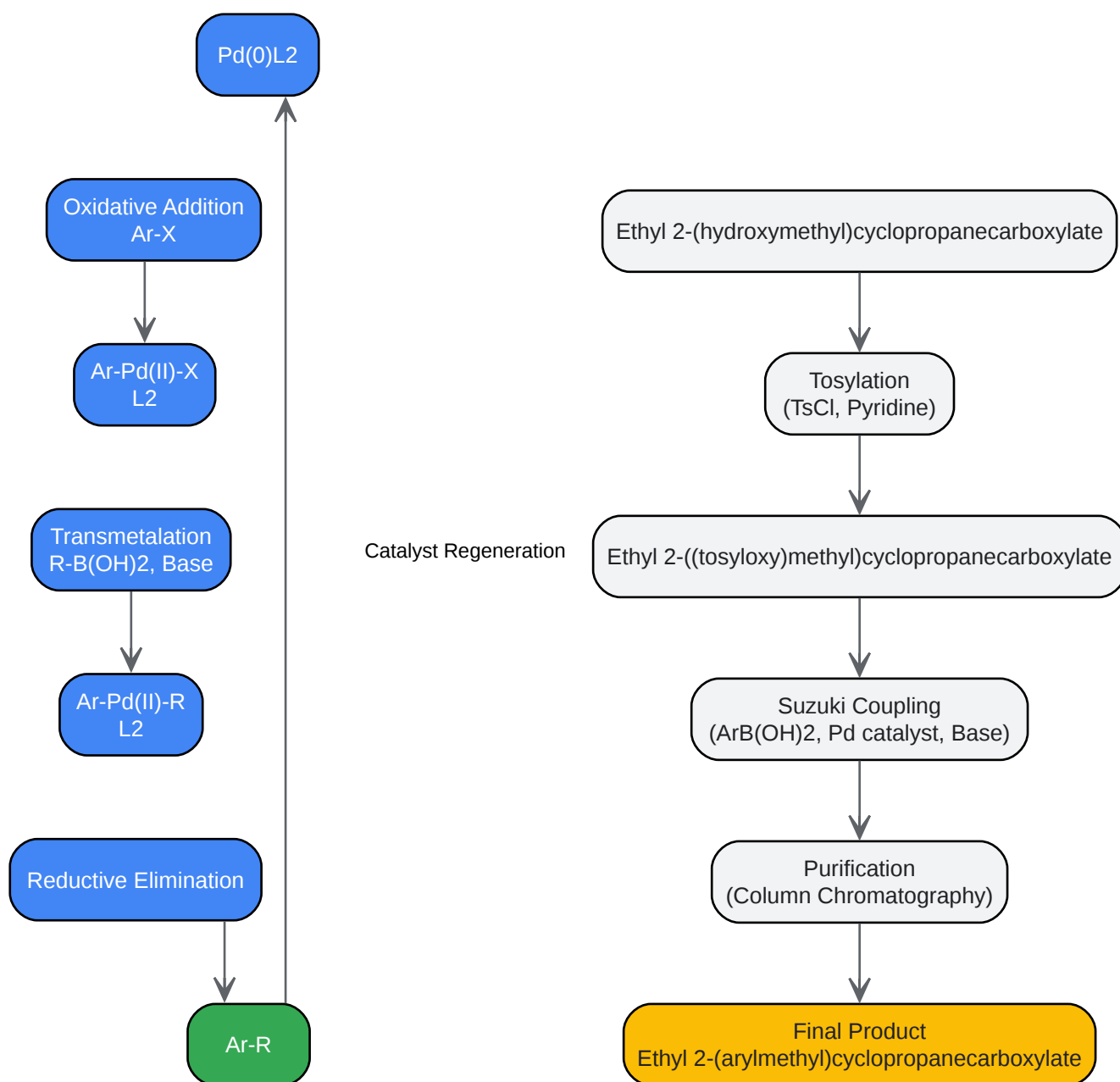
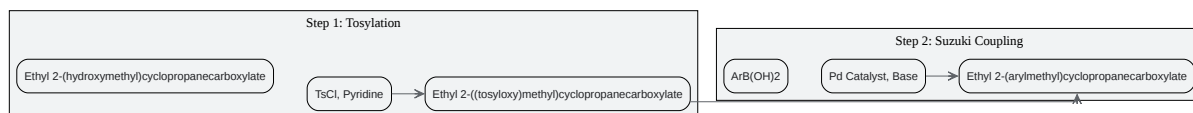
Introduction

The Suzuki-Miyaura cross-coupling reaction is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds with high efficiency and functional group tolerance.^{[1][2][3]} This reaction typically involves the palladium-catalyzed coupling of an organoboron compound with an organic halide or triflate.^{[3][4]} Cyclopropyl-containing molecules are of particular interest in pharmaceutical development due to their unique conformational properties and metabolic stability.

Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate is a readily available starting material containing a cyclopropane ring functionalized with both an ester and a primary alcohol. To employ this molecule in Suzuki coupling, it must first be converted into a suitable coupling partner, either an organoboron reagent or an organic halide. This document outlines a proposed two-step sequence involving the conversion of the primary alcohol to a tosylate, followed by a Suzuki coupling with a variety of boronic acids.

Proposed Reaction Scheme

The overall strategy involves a two-step process. First, the hydroxyl group of **ethyl 2-(hydroxymethyl)cyclopropanecarboxylate** is converted to a tosylate, a good leaving group for subsequent cross-coupling. The resulting tosylate can then participate in a Suzuki-Miyaura coupling reaction with a range of aryl or heteroaryl boronic acids.



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References

- 1. nobelprize.org [nobelprize.org]
- 2. youtube.com [youtube.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. Suzuki Coupling [organic-chemistry.org]
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